

An In-depth Technical Guide to Methyl 5-(2-thienyl)isoxazole-3-carboxylate

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Compound of Interest

Compound Name: Methyl 5-(2-thienyl)isoxazole-3-carboxylate

Cat. No.: B1269993

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 5-(2-thienyl)isoxazole-3-carboxylate is a heterocyclic compound of significant interest in medicinal chemistry. Its structural motif, featuring both a thiophene and an isoxazole ring, is a key pharmacophore in various biologically active molecules. This technical guide provides a comprehensive overview of the known chemical properties, a plausible synthetic route, and the potential biological significance of this compound, with a focus on its role as a potential modulator of the estrogen receptor alpha (ER α) signaling pathway. Due to the limited availability of specific experimental data in publicly accessible literature, this guide also draws upon established knowledge of structurally related compounds to provide a robust theoretical and practical framework for researchers.

Chemical Properties

Methyl 5-(2-thienyl)isoxazole-3-carboxylate is a solid organic compound. While specific, experimentally determined quantitative data such as melting and boiling points are not widely reported in the literature, its fundamental chemical identifiers and properties have been established.

Table 1: Core Chemical and Physical Properties

Property	Value	Source
CAS Number	517870-23-4	N/A
Molecular Formula	C ₉ H ₇ NO ₃ S	N/A
Molecular Weight	209.22 g/mol	N/A
Physical Form	Solid	N/A
Purity (typical)	>97%	N/A
Storage Conditions	2-8°C, dry, dark	N/A

Table 2: Spectroscopic Data

Technique	Data
¹ H NMR	Data not available in searched literature.
¹³ C NMR	Data not available in searched literature.
Infrared (IR)	Data not available in searched literature.
Mass Spectrometry (MS)	Data not available in searched literature.

Note: The absence of specific spectral data in this table reflects its unavailability in the publicly accessible scientific literature at the time of this review. Researchers are advised to perform their own analytical characterization upon synthesis.

Synthesis and Experimental Protocols

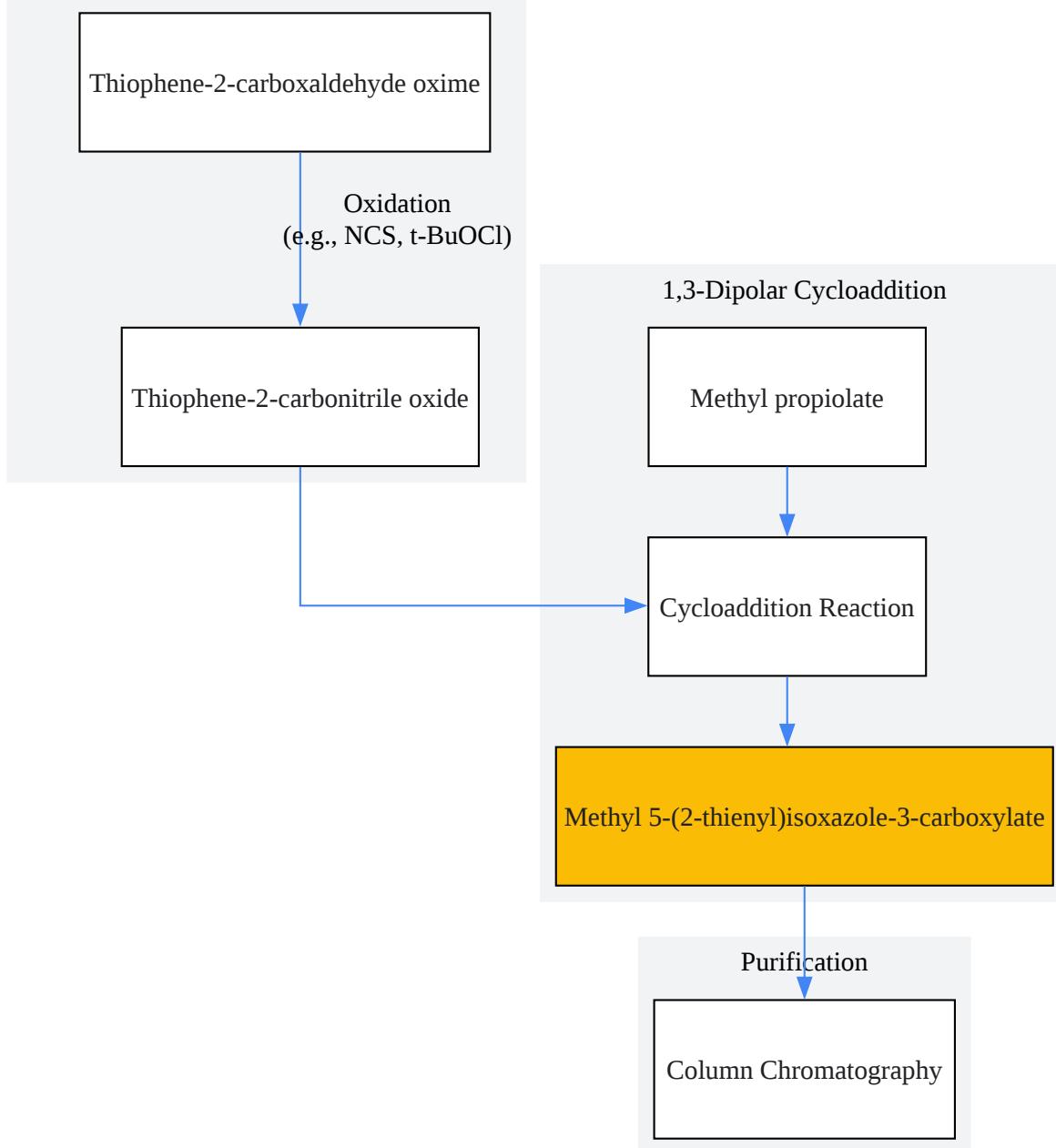
The synthesis of **methyl 5-(2-thienyl)isoxazole-3-carboxylate** can be approached through established methods for isoxazole ring formation, most notably via 1,3-dipolar cycloaddition reactions. A general, plausible experimental workflow is outlined below.

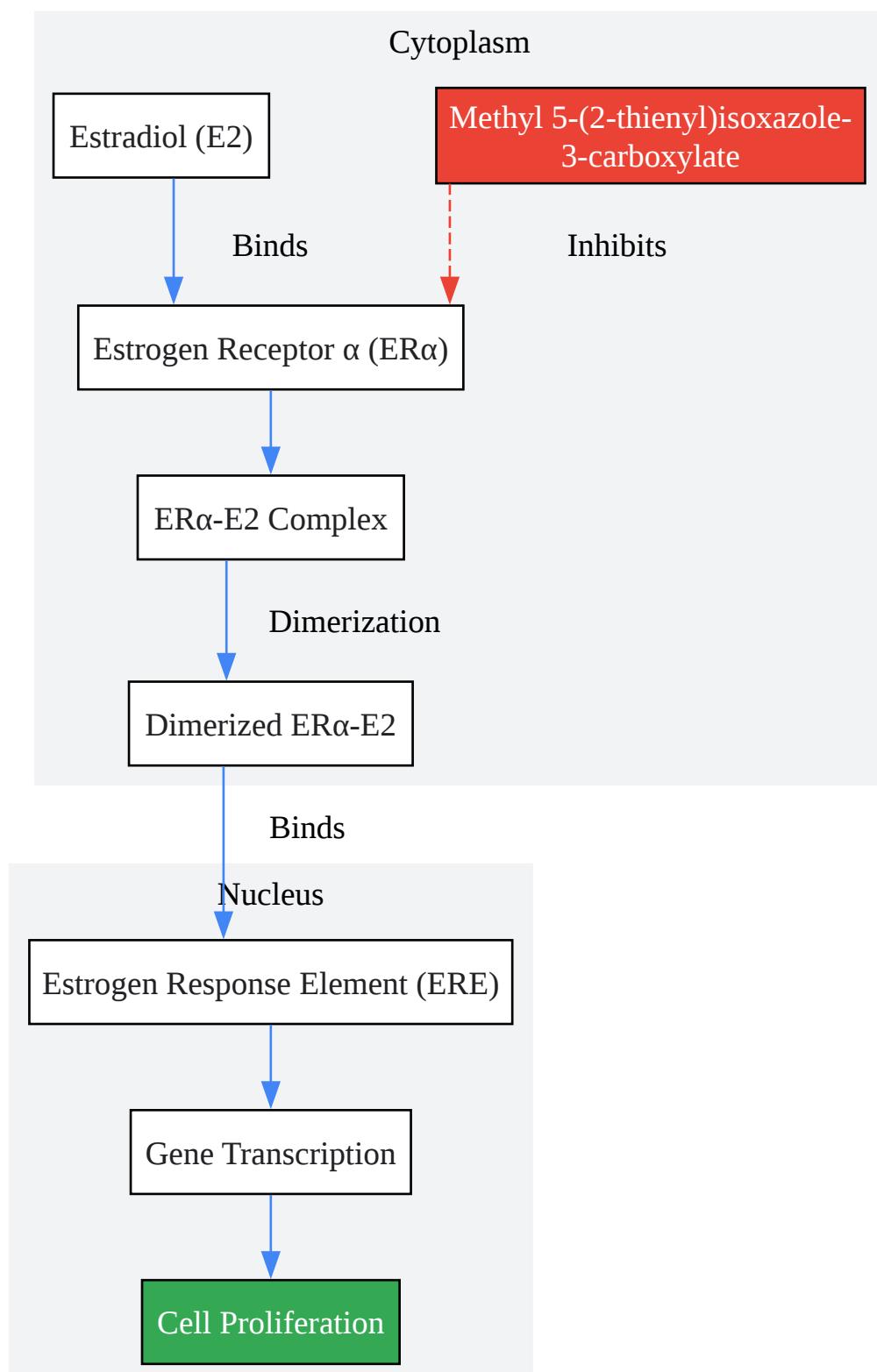
General Synthetic Workflow

The synthesis of isoxazole-3-carboxylates often involves the reaction of a nitrile oxide with an alkyne. In this case, the thiophene-containing nitrile oxide would be reacted with methyl

propiolate.

Preparation of Thiophene-2-carbonitrile Oxide



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- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 5-(2-thienyl)isoxazole-3-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1269993#methyl-5-2-thienyl-isoxazole-3-carboxylate-chemical-properties>

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